

Essential Safety and Handling of Noscapine for Laboratory Professionals

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Compound of Interest

Compound Name: Noscapine

Cat. No.: B1679977

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Noscapine**, including operational and disposal plans, to foster a secure laboratory environment.

Quantitative Safety Data

A summary of key quantitative safety data for **Noscapine** is provided below for easy reference and comparison.

Parameter	Value	Species	Reference
LD50 (Oral)	853 mg/kg	Mouse	[1][2]
LD50 (Intraperitoneal)	581 mg/kg	Mouse	[2]
LD50 (Subcutaneous)	700 mg/kg	Mouse	[2]
Melting Point	200°C (decomposition)	[1]	
Molecular Weight	449.88 g/mol	[3]	

Personal Protective Equipment (PPE)

When handling **Noscapine**, especially in its powdered form, the following personal protective equipment is mandatory to minimize exposure risk.

- Respiratory Protection: A dust respirator is essential to prevent inhalation of airborne particles.[\[1\]](#)[\[4\]](#) In situations with a higher risk of exposure, a powered, positive flow, full-face apparatus may be considered to avoid high thermal loads on the user.[\[4\]](#)
- Hand Protection: Chemical-resistant gloves should be worn to prevent skin contact.[\[1\]](#)[\[4\]](#)
- Eye Protection: Safety glasses or goggles are required to protect the eyes from dust particles.[\[1\]](#)[\[4\]](#) A face shield may be necessary in situations with a higher risk of splashing or dust generation.[\[1\]](#)
- Skin and Body Protection: Wear protective clothing, such as a lab coat, to prevent skin contamination.[\[1\]](#)[\[4\]](#) Protective boots may be required depending on the scale of handling.[\[1\]](#)

Operational Plan for Handling Noscapine

A systematic approach to handling **Noscapine** from receipt to disposal is critical for safety and regulatory compliance.

1. Receiving and Storage:

- Upon receipt, inspect containers for damage or leaks.
- Store **Noscapine** in its original, tightly sealed container in a cool, well-ventilated area.[\[3\]](#) A refrigerator is recommended for storage.[\[1\]](#)
- Store under an inert gas.[\[1\]](#)
- Keep away from direct sunlight and sources of ignition.[\[3\]](#)
- Special security requirements may apply, and storage in a vault may be mandated.[\[4\]](#)

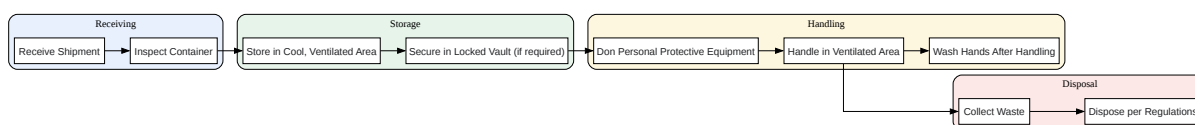
2. Handling and Use:

- All handling should be performed in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)[\[4\]](#)

- Avoid all personal contact, including inhalation and contact with skin and eyes.[4]
- Do not eat, drink, or smoke in areas where **Noscapine** is handled.[4]
- Wash hands thoroughly with soap and water after handling.[4]
- Work clothes should be laundered separately from personal clothing.[4]

3. Disposal:

- All waste must be handled in accordance with local, state, and federal regulations.[4]
- Do not discharge into sewers or waterways.[4]
- One disposal option is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Puncture empty containers to prevent reuse before disposal at an authorized landfill.[4]



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Noscapine Handling Workflow

Emergency Response Plan

Immediate and appropriate action is crucial in the event of an emergency involving **Noscapine**.

1. Spills:

- Minor Spills:

- Clean up spills immediately.[4]
- Avoid breathing dust and contact with skin and eyes.[4]
- Wear appropriate PPE (protective clothing, gloves, safety glasses, and dust respirator).[4]
- Use dry clean-up procedures to avoid generating dust.[4] Vacuum or sweep up the material.[4] A vacuum cleaner with a HEPA filter is recommended.[4]
- Dampen with water to prevent dusting before sweeping.[4]
- Place the collected material in a suitable, sealed container for disposal.[4]

- Major Spills:

- Alert personnel in the area and emergency responders.[4]
- Control personal contact by wearing appropriate protective clothing.[4]
- Prevent the spillage from entering drains or water courses.[4]
- If the spill is dry, use dry clean-up procedures.[4] If wet, vacuum or shovel the material into labeled containers for disposal.[4]
- Wash the spill area with large amounts of water and prevent runoff into drains.[4]

2. Personal Exposure:

- Inhalation:

- Remove the individual to fresh air.[3]
- If breathing is difficult, administer artificial respiration or CPR if necessary.[3][4]
- Seek immediate medical attention.[3]

- Skin Contact:

- Immediately remove all contaminated clothing.[4]
- Flush the skin and hair with running water and soap, if available.[4]
- Seek medical attention if irritation occurs.[4]
- Eye Contact:
 - Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[3][5]
 - Remove contact lenses if present and easy to do.[3]
 - Seek immediate medical attention.[3]
- Ingestion:
 - If the person is conscious, have them rinse their mouth with water.[3][5]
 - Do NOT induce vomiting unless directed by medical personnel.[3]
 - Seek immediate medical attention.[3]



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Noscapine Emergency Response

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